Precision Stoichiometry: A Technical Guide to N-Boc-Alanine Molecular Weight Determination

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Compound of Interest

Compound Name:	*Boc-Ala-OH-15N*
CAS No.:	*139952-87-7*
Cat. No.:	*B558798*

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Executive Summary

In the high-stakes environment of drug development and structural biology, the precision of stoichiometric calculations defines experimental success. For researchers utilizing isotopically labeled reagents like Boc-Alanine-

N (N-tert-butoxycarbonyl-alanine-

N), relying on generic molecular weight estimates can lead to cumulative errors in Solid Phase Peptide Synthesis (SPPS) loading or quantitative NMR standards.

This guide provides a definitive methodology for calculating the molecular weight of

N-labeled Boc-Alanine. It moves beyond simple addition, addressing the distinction between Monoisotopic Mass (critical for Mass Spectrometry) and Average Molar Mass (critical for gravimetric preparation), while accounting for isotopic enrichment levels (e.g., 98% vs. 99% purity).

Theoretical Framework: The Physics of the Label

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To calculate the mass of

N-Boc-Alanine accurately, we must first establish the precise atomic masses of the constituent isotopes. Unlike standard reagents where "Average Atomic Weight" (from the periodic table) suffices, labeled compounds require specific isotopic values derived from IUPAC and NIST standards.

The Chemical Structure

- Systematic Name: (2S)-2-[(tert-butoxycarbonyl)amino]propanoic acid-

  N[1][2]

- Empirical Formula:

- CAS Number: 133952-87-7 (Generic for L-isomer labeled)[3]

Isotopic Constants

The following table lists the precise masses used for calculation. Note the significant difference between natural Nitrogen (

N) and the stable isotope Nitrogen-15 (

N).[4]

Element	Isotope	Standard Atomic Weight (Average)	Monoisotopic Mass (u)	Source
Carbon		12.011	12.000000	NIST [1]
Hydrogen		1.008	1.007825	NIST [2]
Oxygen		15.999	15.994915	NIST [3]
Nitrogen		14.007	14.003074	NIST [4]
Nitrogen		15.000 (approx)	15.000109	NIST [4]

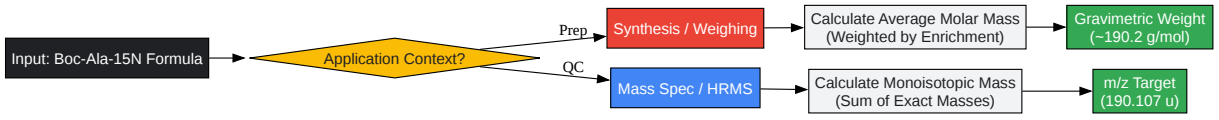
Calculation Methodology

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This section details the two distinct calculations required for different experimental contexts.

Workflow Diagram: Calculation Logic

The following diagram illustrates the decision tree for selecting the correct mass value based on your application (Synthesis vs. Analysis).



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Figure 1: Decision logic for selecting Monoisotopic vs. Average mass based on experimental needs.

Calculation A: Monoisotopic Mass (For Mass Spectrometry)

This value is the sum of the masses of the primary isotopes in the molecule. It is the peak you look for in High-Resolution Mass Spectrometry (HRMS).

Formula:

Note: In positive mode ESI-MS (

), the observed mass will be

.

Calculation B: Average Molar Mass (For Synthesis/Weighing)

When weighing powder for a reaction, you must account for the fact that Carbon, Hydrogen, and Oxygen are still at natural abundance, while Nitrogen is enriched.

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Step 1: Calculate the "100% Enriched" Theoretical Mass Using standard atomic weights for C, H, O, but the specific weight for

N:

Step 2: Correction for Enrichment (The "Pro" Step) Commercial isotopes are rarely 100% pure. A typical Certificate of Analysis (CoA) might state 98 atom %

N. This means 2% of the Nitrogen is still

N.

Operational Impact: For small scale synthesis (mg), this difference is negligible. For multi-gram GMP synthesis, failing to correct for enrichment can result in a 0.5% equivalence error, potentially affecting yield or coupling efficiency.

Quality Control & Validation Protocols

Trust but verify. Before committing expensive labeled amino acids to a long peptide synthesis, validate the identity and enrichment.

HRMS Validation

- Method: Direct infusion ESI-MS (Positive Mode).
- Expectation:
  - Standard Boc-Ala (
    ): ~212.1 Da
  - N-Boc-Ala (
    ): ~213.1 Da
- Pass Criteria: The base peak must correspond to the

  N isotopologue. The presence of a peak at M-1 (the

  N contaminant) allows you to calculate actual enrichment.

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NMR Validation (HSQC)

Standard

NMR is insufficient because the chemical shift changes are subtle.

- Protocol: Dissolve 5 mg in

  or

  .

- Experiment: Run a 1D

  N spectrum or a 2D

  HSQC.

- Observation: A strong signal in the amide region (approx 110-130 ppm in

  N dimension) confirms the label. Absence of signal in a standard

  N-optimized parameter set further confirms the label (due to the gyromagnetic ratio difference).

Applications in Drug Discovery[6]

Understanding the precise mass of

N-Boc-Alanine is critical in two main workflows:

- Metabolic Flux Analysis: When used as a tracer, the exact mass difference is used to track the incorporation of the amino acid into downstream metabolites via LC-MS/MS.

- Biomolecular NMR Standards: In Fragment-Based Drug Discovery (FBDD),

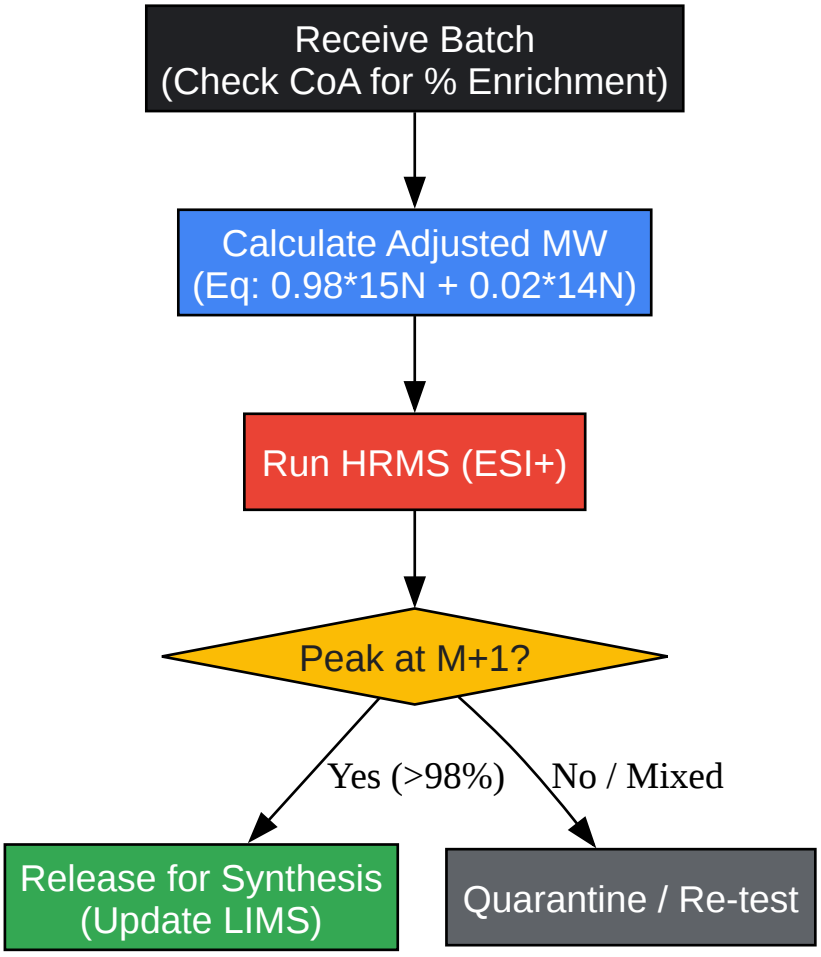
  N-labeled proteins are screened against fragment libraries.

  N-Boc-Alanine is often used as an external chemical shift reference or as a starting material for synthesizing labeled peptide ligands [5].

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Workflow: QC to Release

The following diagram outlines the self-validating workflow for accepting a batch of labeled material.



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Figure 2: Quality Control workflow ensuring the calculated MW matches the physical reagent.

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